

Introduction to 3-Methyl-2,4-dinitrophenol (DNOC)

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Compound of Interest

Compound Name: 3-Methyl-2,4-dinitrophenol

Cat. No.: B162702

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3-Methyl-2,4-dinitrophenol is a synthetic organic chemical. Historically, it has been used as a pesticide, including as a herbicide, insecticide, and fungicide. However, due to its high toxicity to both humans and wildlife, its use has been severely restricted or banned in many countries.

Chemical Properties:

Property	Value
Chemical Formula	C ₇ H ₆ N ₂ O ₅
Molar Mass	198.13 g/mol
Appearance	Yellowish solid
Melting Point	86-88 °C
Solubility	Slightly soluble in water; soluble in organic solvents
Primary Hazard Class	Toxic

Principle of Synthesis: Electrophilic Aromatic Substitution

The synthesis of nitrophenols, including DNOC, is conceptually based on the principles of electrophilic aromatic substitution. This class of reactions is fundamental in organic chemistry

for functionalizing aromatic rings.

The general mechanism involves the nitration of a precursor molecule, typically a cresol, using a nitrating agent. The reaction proceeds through the attack of the electron-rich aromatic ring on a nitronium ion (NO_2^+), which is generated in situ from a mixture of nitric acid and a strong acid catalyst, usually sulfuric acid. The presence of the hydroxyl ($-\text{OH}$) and methyl ($-\text{CH}_3$) groups on the aromatic ring directs the position of the incoming nitro groups ($-\text{NO}_2$).

Mechanism of Toxicity: Uncoupling of Oxidative Phosphorylation

The high toxicity of DNOC stems from its ability to act as an "uncoupling agent" in cellular respiration. This process is central to understanding its hazardous nature.

Cellular Respiration and ATP Production: Normally, mitochondria generate adenosine triphosphate (ATP), the cell's primary energy currency, through a process called oxidative phosphorylation. This involves creating a proton gradient across the inner mitochondrial membrane. The controlled flow of these protons back across the membrane drives the synthesis of ATP.

Action of DNOC: DNOC disrupts this process by transporting protons across the inner mitochondrial membrane, effectively dissipating the proton gradient. This "uncouples" the electron transport chain from ATP synthesis. The cell continues to burn fuel at an accelerated rate in an attempt to re-establish the gradient, but the energy is lost as heat instead of being converted into ATP. This leads to a rapid increase in metabolic rate, hyperthermia, and ultimately, cellular energy depletion and death.

Below is a diagram illustrating the uncoupling of oxidative phosphorylation by a dinitrophenol compound.

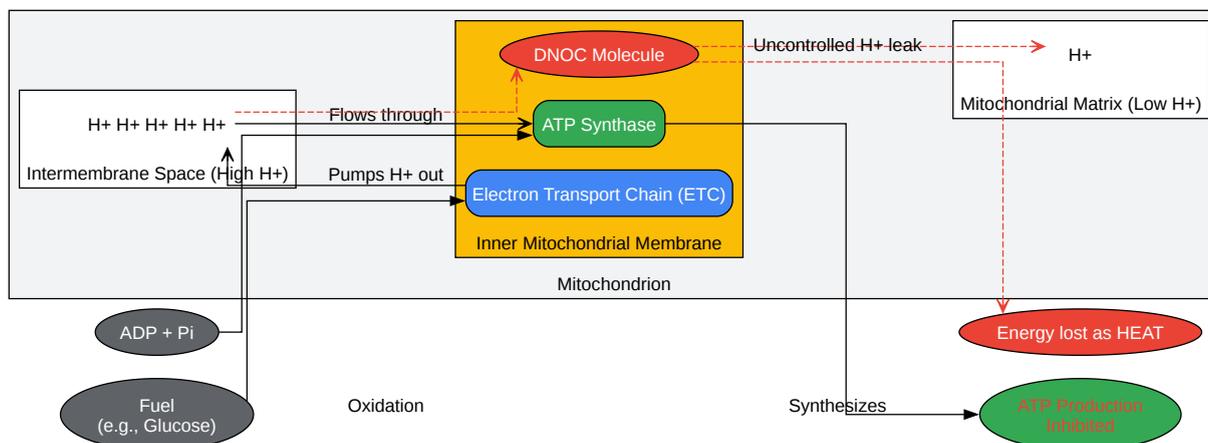


Figure 1: Mechanism of Oxidative Phosphorylation Uncoupling

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Caption: DNOC disrupts ATP synthesis by creating a proton leak across the inner mitochondrial membrane.

Public Health and Safety Information

DNOC is classified as highly toxic and poses a significant danger through inhalation, skin absorption, and ingestion. Due to its toxicity, strict adherence to safety protocols is mandatory when handling this or related compounds.

Exposure Symptoms: Exposure can lead to a rapid onset of symptoms, including:

- Fatigue and weakness

- Excessive sweating
- Headache and dizziness
- Rapid breathing and heart rate
- High fever (hyperthermia)

Severe poisoning can result in collapse, coma, and death. There is no specific antidote, and treatment focuses on supportive care and reducing body temperature.

Personal Protective Equipment (PPE): Proper handling of nitrophenolic compounds requires comprehensive PPE to prevent any route of exposure.

- Respiratory Protection: A full-face respirator with appropriate cartridges for organic vapors and particulates.
- Skin Protection: Chemical-resistant gloves (e.g., butyl rubber), a chemical-resistant apron or full-body suit, and closed-toe footwear.
- Eye Protection: Chemical splash goggles or a full-face respirator.

All work with such compounds should be conducted in a certified chemical fume hood with proper ventilation to prevent the accumulation of toxic dust or vapors.

Conclusion

While the synthesis of **3-Methyl-2,4-dinitrophenol** is a known chemical process, its practical execution is fraught with extreme hazard. The compound's high toxicity, stemming from its ability to uncouple oxidative phosphorylation, necessitates the highest level of caution. This guide has focused on the theoretical principles, historical context, and critical safety information to promote a deeper understanding of the risks associated with DNOC, rather than providing a means for its creation. For any work involving hazardous materials, consultation with institutional safety officers and adherence to all local, national, and international regulations is non-negotiable.

References

- National Center for Biotechnology Information. "PubChem Compound Summary for CID 10821, Dinitro-o-cresol". PubChem. URL: [[Link](#)]
- U.S. Environmental Protection Agency. "Dinitrocresols". EPA. URL: [[Link](#)]
- New Jersey Department of Health. "Right to Know Hazardous Substance Fact Sheet: 4,6-Dinitro-o-cresol". NJ.gov. URL: [[Link](#)]
- World Health Organization. "DINITRO-O-CRESOL - POISINDEX®". WHO. URL: [[Link](#)]
- International Labour Organization. "ICSC 0190 - 4,6-DINITRO-o-CRESOL". ILO. URL: [[Link](#)]
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